

A Comparative Guide to Cross-Reactivity Studies of Morpholine-Based Compounds

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Compound of Interest

Compound Name: *Morpholin-3-yl-acetic acid benzyl ester*

CAS No.: 885273-91-6

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Introduction: The Double-Edged Sword of the Morpholine Scaffold

The morpholine ring is a cornerstone of modern medicinal chemistry, celebrated as a "privileged scaffold" for its ability to enhance the physicochemical and pharmacokinetic properties of drug candidates.^{[1][2]} Its presence in numerous approved drugs is a testament to its utility in improving solubility, metabolic stability, and target engagement.^{[3][4]} The morpholine oxygen, for instance, can form critical hydrogen bonds within the hinge region of many kinases, anchoring the molecule for potent inhibition.^{[1][3]}

However, the very features that make morpholine advantageous can also contribute to off-target interactions, or cross-reactivity. As drug development pipelines increasingly focus on highly specific and safe therapeutics, a thorough understanding and rigorous evaluation of a compound's cross-reactivity profile are paramount. This guide provides an in-depth comparison of methodologies to assess the cross-reactivity of morpholine-containing compounds, using case studies to illustrate the practical application of these techniques and the interpretation of their results. We will explore the nuances of kinase inhibitor selectivity and the off-target effects

of other morpholine-based drugs, providing researchers, scientists, and drug development professionals with a comprehensive framework for evaluating their own compounds.

Case Study 1: Kinase Inhibitors - Gefitinib (Morpholine-Containing) vs. Erlotinib (Non-Morpholine Analogue)

The Epidermal Growth Factor Receptor (EGFR) is a well-established target in oncology, and several small molecule tyrosine kinase inhibitors (TKIs) have been developed to block its activity.^[5] Gefitinib, which features a morpholine ring, and Erlotinib, a structurally similar non-morpholine analogue, both target the ATP-binding site of the EGFR kinase domain.^{[6][7]} While both are effective, their broader kinome profiles reveal important differences in selectivity.

Comparative Kinome-Wide Selectivity

To objectively compare the cross-reactivity of Gefitinib and Erlotinib, we can utilize data from comprehensive kinase screening panels, such as the KINOMEScan™ platform. This assay quantifies the binding of a compound to a large panel of kinases, with the results expressed as an equilibrium dissociation constant (K_d), where a lower value indicates a stronger interaction.

^[8]

Kinase Target	Gefitinib Kd (nM)	Erlotinib Kd (nM)	Comments
Primary Target			
EGFR	0.5	0.4	Both compounds show potent, sub-nanomolar affinity for their primary target.[8]
Key Off-Targets			
RIPK2	48	21	Both compounds exhibit off-target activity against RIPK2, a serine/threonine kinase involved in inflammatory signaling.[8]
GAK	1,200	1,100	Weaker, but notable, interaction with GAK, a regulator of clathrin-mediated membrane trafficking.[8]
ERBB2 (HER2)	1,100	1,000	Both show significantly lower affinity for the related ERBB2 receptor compared to EGFR.[8]
ERBB4 (HER4)	2,100	1,800	Similar to ERBB2, affinity for ERBB4 is much lower than for EGFR.[8]
MAPK10	-	-	Identified as a potential off-target of Gefitinib through in silico analysis with

favorable binding
energy.[1][9]

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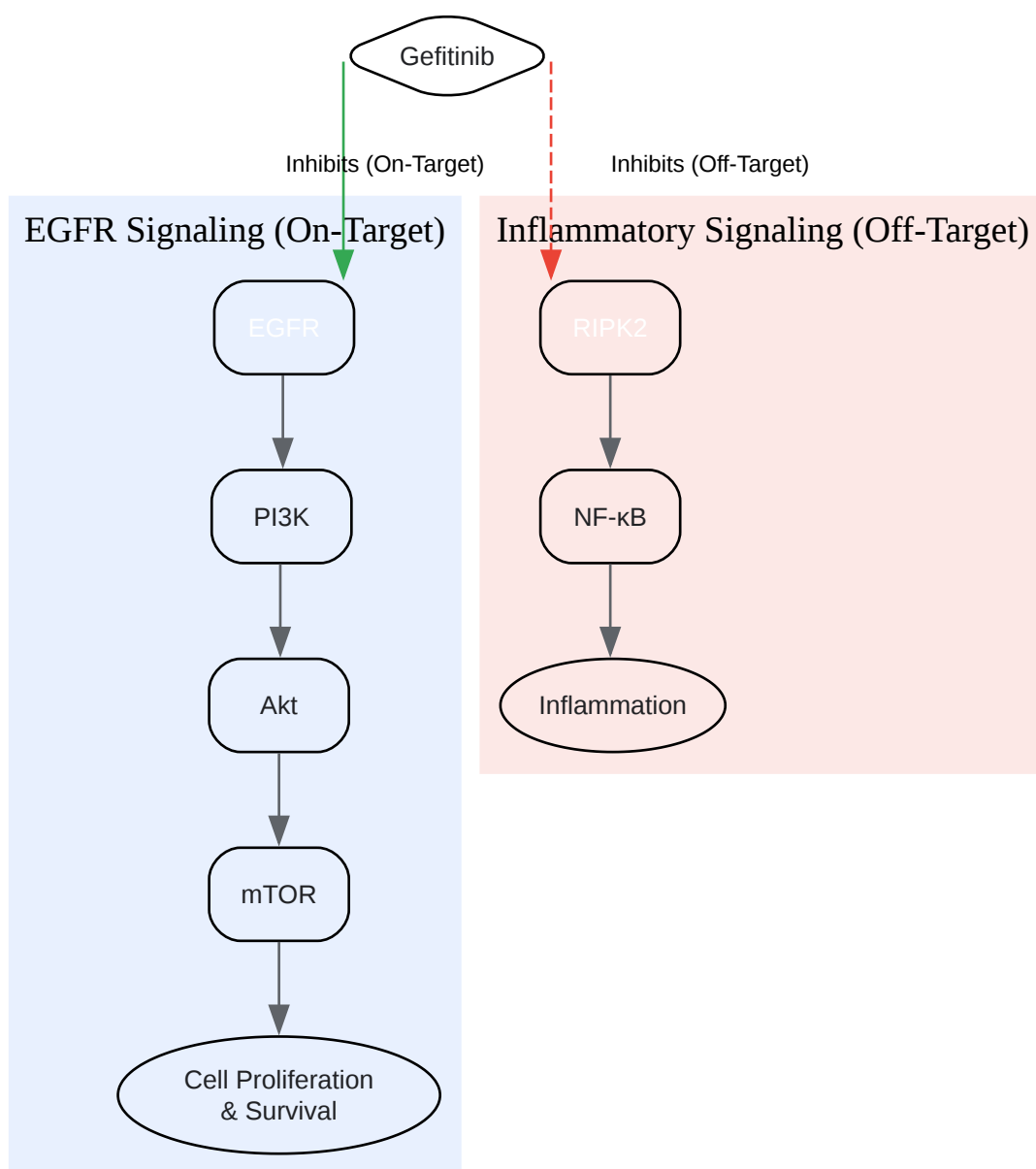
Another potential off-
target of Gefitinib
identified through
computational
methods.[9]

Data sourced from the LINCS Data Portal KINOMEScan assays.[8]

This comparative data highlights that while both drugs are highly selective for EGFR, they are not entirely specific. The off-target interaction with RIPK2, for example, could have unintended biological consequences. The presence of the morpholine ring in Gefitinib does not appear to dramatically alter its broad selectivity profile compared to the closely related Erlotinib in this context, suggesting that for this class of inhibitors, the core quinazoline scaffold likely dictates the primary off-target profile.

Signaling Pathway Implications of Off-Target Effects

The inhibition of off-target kinases can lead to complex biological outcomes that may be beneficial, detrimental, or simply unexpected. Understanding these interactions is crucial for interpreting preclinical and clinical data.



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Gefitinib's on-target and off-target effects.

As illustrated, while Gefitinib's primary therapeutic effect comes from inhibiting the EGFR-PI3K-Akt pathway, its off-target inhibition of RIPK2 could modulate inflammatory responses.[8][10] This could potentially contribute to some of the drug's side effects or even have unexpected therapeutic benefits in certain contexts.

Case Study 2: Reboxetine - A Selective Norepinephrine Reuptake Inhibitor

Reboxetine is an antidepressant that contains a morpholine moiety and acts as a selective norepinephrine reuptake inhibitor (NRI).^[11] Its clinical efficacy is attributed to its high affinity for the norepinephrine transporter (NET), which increases the concentration of norepinephrine in the synaptic cleft. Cross-reactivity studies are crucial to ensure that it does not significantly interact with other monoamine transporters or receptors, which could lead to undesirable side effects.

Comparative Binding Affinities

Binding assays are used to determine the affinity of a compound for its intended target and a panel of potential off-targets. The data is often expressed as the inhibition constant (K_i), with a lower value indicating higher affinity.

Target	Reboxetine Ki (nM)	Comments
Primary Target		
Norepinephrine Transporter (NET)	~1-9	High affinity for the primary target. The (S,S)-enantiomer is significantly more potent.[12] [13]
Monoamine Transporters		
Serotonin Transporter (SERT)	~1070	Significantly lower affinity for SERT, indicating high selectivity over this transporter.
Dopamine Transporter (DAT)	>10,000	Negligible affinity for DAT.
Other Receptors		
Muscarinic Receptors	>1,000	Weak affinity, suggesting a low potential for anticholinergic side effects.[14]
Histaminergic H1 Receptors	>1,000	Weak affinity, indicating a low likelihood of sedative side effects.[14]
Adrenergic α 1 Receptors	>1,000	Weak affinity, suggesting a reduced risk of cardiovascular side effects like postural hypotension.[14]
Dopaminergic D2 Receptors	>1,000	Weak affinity, indicating a low potential for effects on the dopaminergic system.[14]

The data clearly demonstrates that Reboxetine is highly selective for NET. Its weak affinity for other key receptors is a significant advantage over older antidepressants, such as tricyclic antidepressants, which often have a broader and more problematic side-effect profile due to their interactions with multiple receptor systems.[11] Common side effects of reboxetine, such

as insomnia, dizziness, and dry mouth, are generally attributed to its primary mechanism of action (increased noradrenergic activity) rather than off-target receptor binding.[15][16]

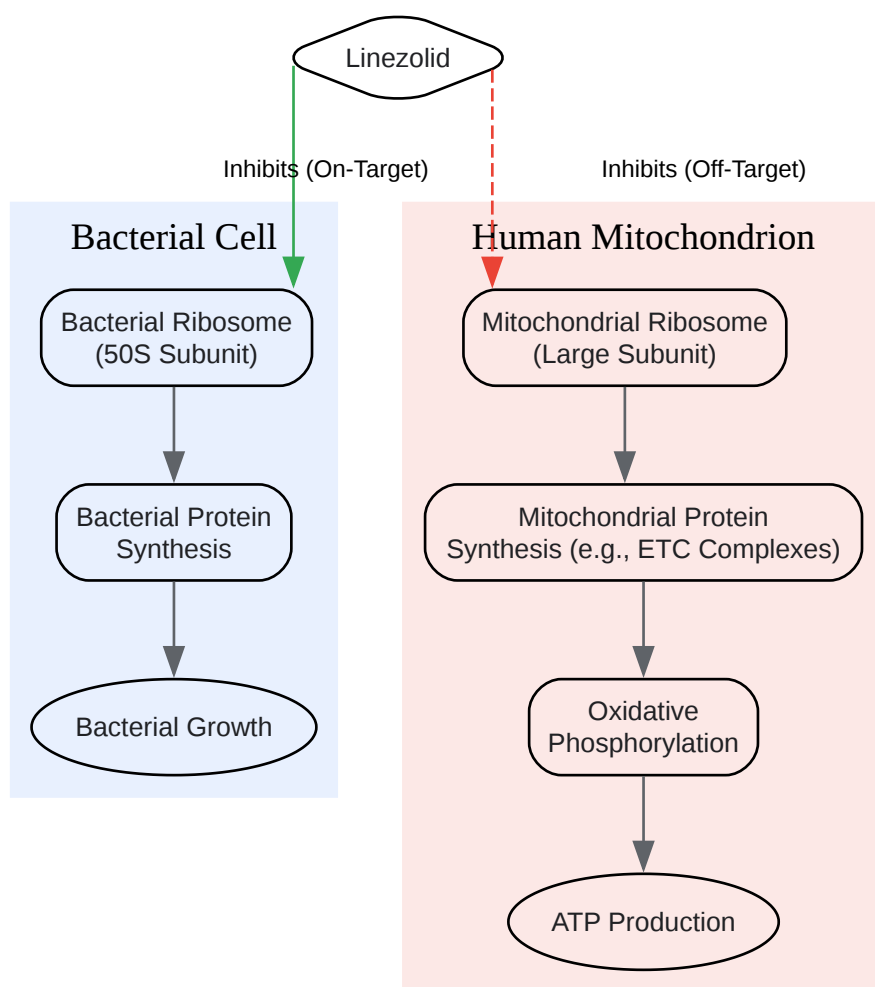
Case Study 3: Linezolid - An Antibiotic with Mitochondrial Cross-Reactivity

Linezolid is an oxazolidinone antibiotic that contains a morpholine ring and is used to treat infections caused by Gram-positive bacteria.[17] Its mechanism of action is the inhibition of bacterial protein synthesis by binding to the 50S ribosomal subunit.[18] However, a significant concern with prolonged Linezolid use is its potential for mitochondrial toxicity, leading to adverse effects such as lactic acidosis, myelosuppression, and neuropathy.[19][20] This toxicity arises from the structural similarities between bacterial and mitochondrial ribosomes.[21]

Mechanism of Mitochondrial Cross-Reactivity

The off-target effect of Linezolid is a direct consequence of its primary mechanism.

Mitochondrial ribosomes, which are responsible for synthesizing key proteins of the electron transport chain, are evolutionarily related to bacterial ribosomes. Linezolid can bind to the large subunit of mitochondrial ribosomes, thereby inhibiting the synthesis of essential mitochondrial proteins.[19][21]



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Linezolid's on-target and off-target ribosomal inhibition.

This inhibition of mitochondrial protein synthesis leads to a deficiency in the components of the electron transport chain, impairing oxidative phosphorylation.[22] The cell then shifts to anaerobic metabolism to produce ATP, resulting in the accumulation of lactic acid.[23]

Quantitative Comparison of On- and Off-Target Potency

Studies have quantified the inhibitory effect of Linezolid on both bacterial and mitochondrial protein synthesis.

System	IC50 (μM)	Comments
Mitochondrial Protein Synthesis	~9-14	Inhibition of mitochondrial protein synthesis occurs at clinically relevant concentrations.[24]
Bacterial Protein Synthesis	Varies by species	Generally, Linezolid is more potent against bacterial protein synthesis, but the therapeutic window can be narrow.

The IC50 for the inhibition of mitochondrial protein synthesis by Linezolid is in a range that can be achieved with therapeutic dosing, explaining the observed clinical toxicities.[25] This highlights the critical importance of assessing off-target effects even when the off-target is mechanistically related to the primary target.

Experimental Protocols for Assessing Cross-Reactivity

A multi-faceted approach is required to thoroughly characterize the selectivity of a compound. Here, we detail two widely used, orthogonal methods for assessing target engagement and selectivity in a cellular context.

Cellular Thermal Shift Assay (CETSA®)

CETSA is a powerful method for verifying target engagement in intact cells. It is based on the principle that ligand binding stabilizes a target protein, making it more resistant to thermal denaturation.[2]

Experimental workflow for the Cellular Thermal Shift Assay.

Detailed Protocol (Western Blot-based CETSA)

- Cell Culture and Treatment:
 - Culture cells to an appropriate confluency.

- Harvest and resuspend cells in a suitable buffer (e.g., PBS with protease inhibitors).
- Treat cells with the desired concentration of the morpholine-based compound or vehicle control (e.g., DMSO) and incubate under appropriate conditions (e.g., 37°C for 1 hour).[26]
- Heat Challenge:
 - Aliquot the cell suspensions into PCR tubes.
 - Heat the aliquots for each condition across a range of temperatures (e.g., 40°C to 70°C) for 3 minutes using a thermal cycler, followed by cooling to 4°C.[26]
- Cell Lysis and Fractionation:
 - Lyse the cells by performing three rapid freeze-thaw cycles using liquid nitrogen and a 37°C water bath.[27]
 - Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the aggregated proteins.[27]
- Protein Analysis:
 - Carefully collect the supernatant (soluble fraction).
 - Determine the protein concentration of each sample.
 - Analyze equal amounts of protein by SDS-PAGE and Western blotting using a primary antibody specific to the target protein.[26]
- Data Analysis:
 - Quantify the band intensities for the target protein at each temperature for both the compound-treated and vehicle-treated samples.
 - Plot the normalized band intensities against temperature to generate melting curves. A rightward shift in the curve for the compound-treated sample indicates thermal stabilization and confirms target engagement.[28]

NanoBRET™ Target Engagement Assay

The NanoBRET™ (Bioluminescence Resonance Energy Transfer) assay is a live-cell method that quantifies compound binding to a specific protein target.^[24] It relies on energy transfer between a NanoLuc® luciferase-tagged kinase and a fluorescent energy acceptor (tracer) that binds to the kinase's active site. A test compound competes with the tracer for binding, leading to a decrease in the BRET signal.^[29]

Experimental workflow for the NanoBRET™ Target Engagement Assay.

Detailed Protocol (General Kinase Profiling)

- Cell Preparation and Transfection:
 - Prepare a suspension of HEK293 cells.
 - Co-transfect the cells with a plasmid encoding the NanoLuc-kinase fusion protein of interest and a carrier DNA. A single tracer can be used to profile a large number of kinases.^[30]
- Cell Plating:
 - Seed the transfected cells into a 384-well, white, tissue culture-treated plate.^[31]
 - Incubate overnight to allow for cell adherence and protein expression.
- Compound and Tracer Addition:
 - Prepare serial dilutions of the morpholine-based test compound.
 - Add the NanoBRET™ tracer at a fixed concentration (predetermined to be near its EC50) to the cells, followed by the addition of the test compound dilutions.^[32]
- Incubation:
 - Incubate the plate for 1-2 hours at 37°C in a CO₂ incubator.^[33]
- Signal Detection:

- Add the NanoLuc® substrate to all wells.
- Read the plate on a luminometer capable of sequentially measuring the donor (NanoLuc®) and acceptor (tracer) emission wavelengths.[33]
- Data Analysis:
 - Calculate the raw BRET ratio by dividing the acceptor emission by the donor emission.
 - Plot the BRET ratio against the concentration of the test compound and fit the data to a sigmoidal dose-response curve to determine the IC50 value, which reflects the compound's affinity for the target in living cells.[33]

Conclusion

The morpholine scaffold is an undeniably valuable tool in the medicinal chemist's arsenal. However, its privileged status does not exempt it from the rigorous scrutiny required to ensure target specificity. As we have seen through the case studies of Gefitinib, Reboxetine, and Linezolid, morpholine-containing compounds can exhibit a range of cross-reactivity profiles, from subtle off-target kinase interactions to mechanistically-driven mitochondrial toxicity.

A comprehensive understanding of a compound's selectivity is not merely an academic exercise; it is fundamental to developing safer and more effective medicines. The integration of broad-panel screening with cell-based target engagement assays like CETSA and NanoBRET provides a powerful, multi-pronged approach to de-risk drug candidates early in the discovery process. By explaining the "why" behind experimental choices and providing detailed, validated protocols, this guide aims to empower researchers to thoroughly investigate the cross-reactivity of their morpholine-based compounds and make more informed decisions on the path to the clinic.

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